

Calteridol calcium enthalpy-entropy compensation relationship

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Compound Focus: Calteridol calcium

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The Phenomenon of Enthalpy-Entropy Compensation

Enthalpy-entropy compensation (EEC) is a widely observed thermodynamic phenomenon where, for a series of related molecular interactions, more favorable (more negative) enthalpy changes (ΔH) are counterbalanced by less favorable (more negative) entropy changes ($T\Delta S$), resulting in minimal net change in the binding free energy (ΔG) [1]. This can frustrate drug design efforts, as engineered enthalpic gains may be offset by entropic penalties [1].

There is active debate in the scientific community regarding its origins. Some argue it is a **real physical effect**, potentially linked to solvent reorganization, particularly of water molecules, upon binding [2]. Others contend it can be a **statistical artifact**, arising from measurement errors or from studying systems where the range of observable free energy changes (ΔG) is inherently small [1] [3].

Experimental Data from a Model System

The table below summarizes thermodynamic data for calcium binding to Gly-Tyr and Tyr-Gly dipeptides, which serves as an excellent example of EEC. This data can be a reference point for the expected magnitude and behavior of parameters you might investigate for **calteridol calcium** [4].

Dipeptide & Form	Association Constant, K_{ass} (M^{-1})	Enthalpy Change, ΔH° ($\text{kJ}\cdot\text{mol}^{-1}$)	Conditions (pH, Temp)
Gly-Tyr (Zwitterion)	22	-46	pH of milk, 25°C
Tyr-Gly (Mononegative)	32	-38	pH of milk, 25°C

A linear enthalpy-entropy compensation plot (with a high correlation coefficient, $r^2 = 0.99$) was observed for calcium binding across the acid/base forms of these dipeptides. This compensation helps maintain relatively consistent calcium bioavailability despite changes in pH and the distribution of dipeptide forms [4].

Detailed Experimental Protocol

The following methodology, adapted from the dipeptide study, provides a template for the type of experiments required to generate EEC data [4]:

- **Key Technique:** Isothermal Titration Calorimetry (ITC). A single ITC experiment directly provides the association constant (K_{ass}) and the enthalpy change (ΔH°) for the binding interaction at a specific temperature.
- **Parameter Derivation:** The free energy change (ΔG°) is calculated from K_{ass} , and the entropic contribution ($T\Delta S^{\circ}$) is then derived using the relationship $\Delta G^{\circ} = \Delta H^{\circ} - T\Delta S^{\circ}$.
- **EEC Determination:** To establish an EEC relationship, multiple binding experiments must be performed under varying conditions. In this model study, the conditions were:
 - **Variable pH:** Measurements were taken across a pH range of 5 to 9 to study different acid-base forms of the dipeptides.
 - **Variable Temperature:** Experiments were conducted at 15°C, 25°C, and 37°C.
- **Data Analysis:** The enthalpic (ΔH°) and entropic ($T\Delta S^{\circ}$) components from all experiments are plotted against each other. A linear regression analysis is performed, and a slope near unity is characteristic of strong EEC.
- **Computational Support:** Density Functional Theory (DFT) calculations were used to confirm the stronger binding affinity of one form of the dipeptide over another and to model the interaction.

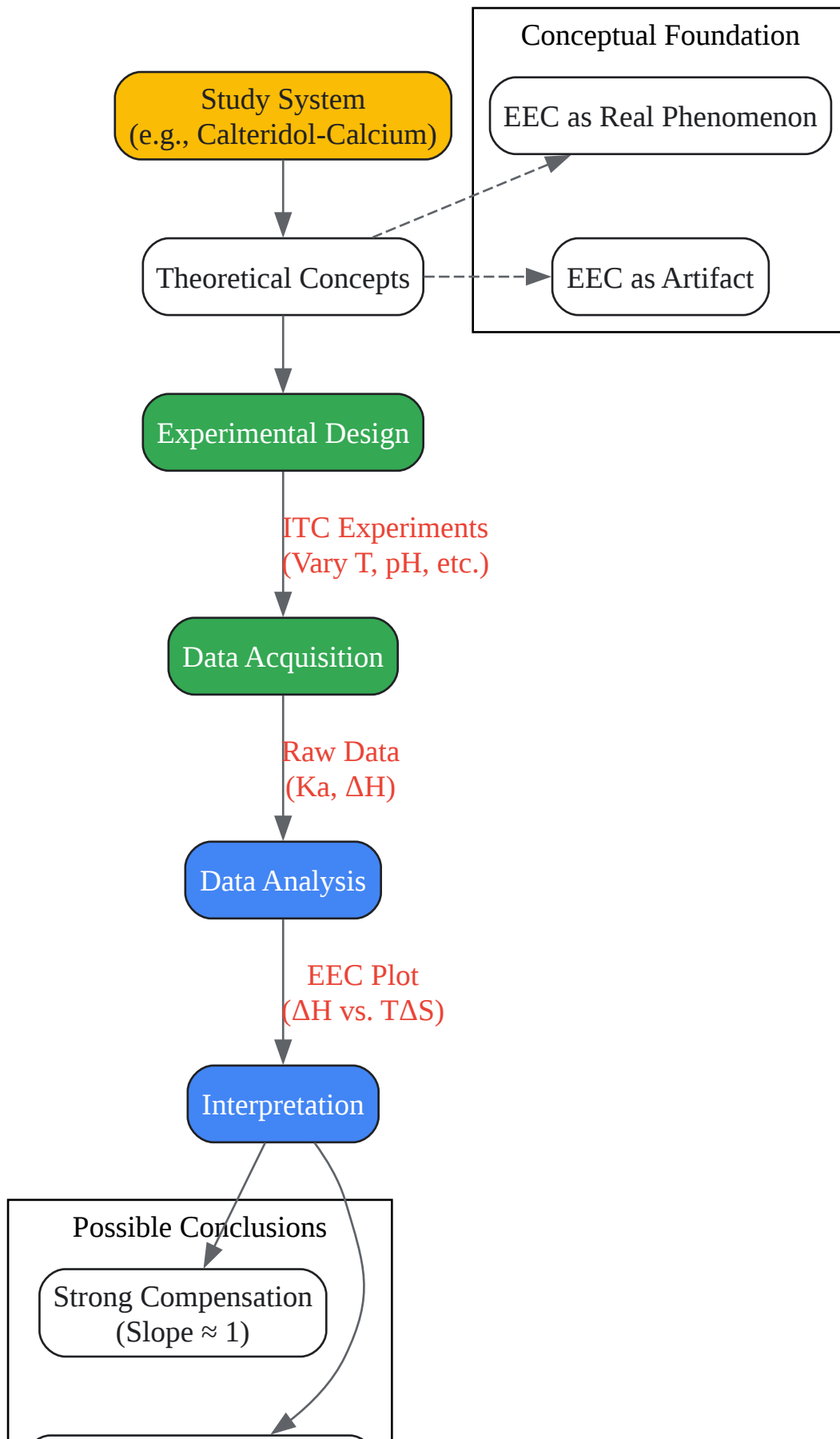
A Roadmap for Your Investigation on Calteridol Calcium

Based on the available information, here is a structured approach to create the guide you need:

- **Focus on Foundational Concepts:** The thermodynamic principles and experimental protocols described are directly applicable. You can use the dipeptide data as a benchmark for your work on **calteridol calcium**.
- **Investigate the Formulation:** The search results indicate that Calteridol is a calcium chelator used as a stabilizer in the MRI contrast agent Gadoteridol (ProHance) [5]. Your research should focus on the thermodynamic properties of the **calteridol-calcium complex** itself.
- **Design New Experiments:** You would need to perform a series of ITC experiments on the calteridol-calcium complex, varying parameters like **temperature** and **ionic strength** of the solution to generate the data needed for an EEC plot.

Logical Relationships in EEC Research

The diagram below maps the conceptual and experimental workflow for investigating EEC, which underpins the research process.



(Weak or No Compensation)

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